

Physical and chemical properties of 4-Methyl-3-pyridinamine

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Compound of Interest

Compound Name: 3-Amino-4-methylpyridine

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An In-depth Technical Guide to 4-Methyl-3-pyridinamine

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methyl-3-pyridinamine, also commonly known as **3-Amino-4-methylpyridine** or 3-Amino-4-picoline, is a heterocyclic aromatic amine with the chemical formula $C_6H_8N_2$.^{[1][2][3]} It serves as a crucial building block and intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^{[2][4]} Its structure, featuring a pyridine ring substituted with both an amino and a methyl group, imparts a unique reactivity profile that makes it a versatile reagent for creating more complex molecules. This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis, and key safety information, tailored for professionals in research and development.

Chemical and Physical Properties

The properties of 4-Methyl-3-pyridinamine have been characterized through various analytical methods. The following tables summarize its key identifiers and physicochemical data.

General Identifiers

Identifier	Value	Reference
CAS Number	3430-27-1	[3]
Molecular Formula	C ₆ H ₈ N ₂	[1][3]
Molecular Weight	108.14 g/mol	[3][5]
Synonyms	3-Amino-4-methylpyridine, 3-Amino-4-picoline, 4-Methylpyridin-3-amine	[1][2][6]
InChI Key	IBKMZYWDWWIWEL-UHFFFAOYSA-N	
Form	Powder, Crystalline Solid	[2]
Color	White to Brown, Colorless to pale yellow	[2][5][7]

Physicochemical Data

Property	Value	Reference
Melting Point	102-107 °C	[7]
Boiling Point	254 °C (at 760 Torr)	[2]
261.3 °C (Estimated)	[5]	
Density	1.0275 (estimate)	[2][7]
pKa	6.83 ± 0.18 (Predicted)	[2][7]
pH	6 to 7 (16g/l water @ 20°C)	[5]
Vapor Pressure	0.0116 mmHg at 25°C	[2]
0.144 mmHg at 25°C (Estimated)	[5]	
Flash Point	135.8 ± 9.0 °C (Estimated)	[5]
Refractive Index	1.5560 (estimate)	[2][7]

Solubility and Stability

Property	Description	Reference
Solubility	Soluble in water, Chloroform, Ethyl Acetate, Methanol.	[2] [7]
Stability	Stable under normal conditions. Keep in a dark place under an inert atmosphere.	[2] [7]
Sensitivity	Hygroscopic.	[2] [7]

Spectral Data

Spectral analysis is critical for the structural confirmation of 4-Methyl-3-pyridinamine.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectral data are available for related structures, which can be used as a reference for spectral assignment.[\[8\]](#)
[\[9\]](#)[\[10\]](#)
- Infrared (IR) Spectroscopy: IR spectra are available from various databases, helping to identify characteristic functional group vibrations.[\[11\]](#)
- Mass Spectrometry (MS): Mass spectral data confirms the molecular weight and fragmentation pattern of the compound.[\[12\]](#)

Chemical Properties and Reactivity

4-Methyl-3-pyridinamine is a versatile chemical intermediate.[\[2\]](#) The amino group at the 3-position and the pyridine ring structure allow it to undergo a variety of chemical transformations.

- Nucleophilic Substitution: The amino group is a potent nucleophile, readily participating in reactions.
- Acylation and Alkylation: The amino group can be easily acylated or alkylated to form corresponding amides or secondary/tertiary amines.[\[2\]](#)

- **Pharmaceutical Intermediate:** It is a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs), including the non-nucleoside reverse transcriptase inhibitor, Nevirapine.[\[13\]](#)

Experimental Protocols

Detailed methodologies are essential for the synthesis and analysis of 4-Methyl-3-pyridinamine.

Synthesis of 4-Methyl-3-pyridinamine via Bromination and Amination

A common and effective method for synthesizing 4-Methyl-3-pyridinamine starts from 4-methylpyridine (4-picoline).[\[14\]](#) The process involves the bromination of the pyridine ring followed by a nucleophilic substitution with ammonia.

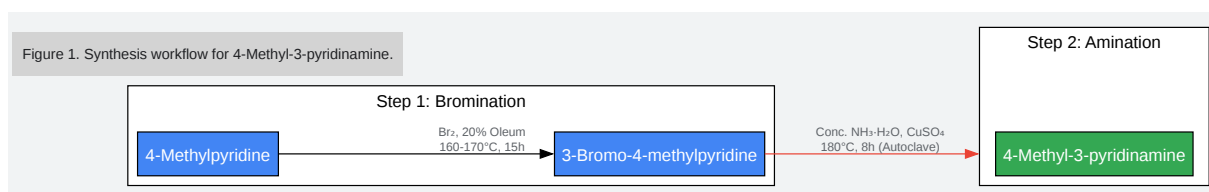
Step 1: Synthesis of 3-Bromo-4-methylpyridine

- Charge a reaction vessel with 720 mL of 20% fuming sulfuric acid and 140 g of 4-methylpyridine.[\[14\]](#)
- Heat the mixture to 160°C.
- Slowly add 250 g of bromine dropwise to the reaction mixture.
- Maintain the reaction temperature between 160-170°C for 15 hours.
- After the reaction is complete, cool the mixture to room temperature and carefully pour it into ice water.
- Adjust the pH to 10-11 using sodium carbonate.
- Isolate the product, 3-bromo-4-methylpyridine, via steam distillation. The typical yield is around 66%.[\[14\]](#)

Step 2: Synthesis of 4-Methyl-3-pyridinamine

- In a high-pressure autoclave, combine 150 g of 3-bromo-4-methylpyridine, 500 mL of concentrated ammonia water, and 5 g of copper sulfate as a catalyst.[\[14\]](#)

- Seal the autoclave and heat the mixture to 180°C.
- Maintain the reaction for 8 hours.
- After cooling, extract the product three times with 500 mL of dichloromethane.
- Combine the organic layers and concentrate under reduced pressure to obtain **3-amino-4-methylpyridine**. The yield for this step can be as high as 90%.^[14]



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Figure 1. Synthesis workflow for 4-Methyl-3-pyridinamine.

General Protocol for Melting Point Determination

- Ensure the 4-Methyl-3-pyridinamine sample is dry and finely powdered.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in a calibrated melting point apparatus.
- Heat the apparatus rapidly to about 15-20°C below the expected melting point (approx. 102°C).
- Decrease the heating rate to 1-2°C per minute.
- Record the temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample.

Safety and Handling

4-Methyl-3-pyridinamine is classified as a hazardous substance and requires careful handling.

- Hazard Classifications: Acute Toxicity 4 (Oral), Skin Irritant 2, and causes serious eye damage (Eye Dam. 1). It may also cause respiratory irritation.[5]
- Signal Word: Danger.
- Personal Protective Equipment (PPE): Use of appropriate PPE is mandatory. This includes a dust mask (e.g., N95), chemical safety goggles, and suitable gloves.[5]
- Handling: Work in a well-ventilated area or under a chemical fume hood.[5] Avoid inhalation of dust and contact with skin and eyes. Eyewash stations and safety showers should be readily accessible.
- Storage: Store in a tightly sealed container in a cool, dry place, away from light and under an inert atmosphere.[2][7]

Conclusion

4-Methyl-3-pyridinamine is a valuable compound for synthetic chemistry, possessing well-defined physical and chemical properties. Its role as a key intermediate, particularly in the pharmaceutical sector, underscores the importance of understanding its characteristics and handling requirements. The data and protocols presented in this guide offer a solid foundation for researchers, scientists, and drug development professionals working with this versatile molecule.

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